

A Comparative Analysis of (+)-Isononyl Acetate and Other Acetate Esters in Perfumery

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Compound of Interest

Compound Name: (+)-isononyl acetate

Cat. No.: B1147620

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In the intricate world of perfumery, acetate esters are indispensable for their ability to impart a wide range of fruity and floral notes. This guide provides a detailed comparison of the performance of **(+)-isononyl acetate** against other commonly used acetate esters, namely linalyl acetate, benzyl acetate, and ethyl acetate. This analysis is supported by available physicochemical data and established experimental protocols to offer a comprehensive resource for researchers, scientists, and fragrance development professionals.

Olfactory Profile and Physicochemical Properties

The olfactory character of an acetate ester is a primary determinant of its application in fragrance compositions. The following table summarizes the key olfactory descriptors and physicochemical properties of **(+)-isononyl acetate** and its counterparts. These properties, particularly vapor pressure and the logarithm of the octanol-water partition coefficient (logP), are critical indicators of the ester's volatility, tenacity, and substantivity.

Feature	(+)-Isononyl Acetate	Linalyl Acetate	Benzyl Acetate	Ethyl Acetate
CAS Number	40379-24-6[1]	115-95-7	140-11-4	141-78-6
Molecular Weight (g/mol)	186.29[1]	196.29	150.17	88.11[2]
Odor Profile	Fruity, floral, woody with tea, powdery, and orris root notes. [1]	Floral, lavender-like, slightly citrusy.[3]	Sweet, floral, jasmine-like with pear and banana undertones.[3]	Sweet, fruity, ethereal, reminiscent of pineapple and pear.[4][5]
Vapor Pressure (mmHg at 25°C)	~0.158 (estimated)	~0.111	~0.18	93.2
logP	4.1[1]	3.93	1.96	0.73[2]
Odor Life on Smelling Strip	~13 hours[6]	Moderate	Poor	~0.16 hours
Volatility	Head/Heart[1]	Top/Heart	Top/Heart	Head[2]

Performance Comparison in Perfumery

The performance of a fragrance ingredient is a multifaceted concept encompassing its odor intensity, longevity (substantivity), and diffusion. While direct comparative studies with standardized methodologies are limited, the following analysis is based on available data and established principles in perfumery.

Odor Intensity and Threshold:

The odor threshold, the lowest concentration at which a substance can be detected, is a crucial measure of its potency. While a specific odor threshold for **(+)-isononyl acetate** is not readily available in the reviewed literature, its complex and multifaceted aroma profile suggests a moderate to high impact. Ethyl acetate, by contrast, has a documented detection threshold of 5 parts per billion.[2] The perceived intensity of these esters in a composition is also dependent on their concentration and interaction with other ingredients.

Longevity and Substantivity:

Longevity, or substantivity, refers to the duration for which a fragrance ingredient remains perceptible on a substrate, such as skin or a smelling strip. This is inversely related to the compound's volatility, which can be inferred from its vapor pressure and molecular weight.

- **(+)-Isononyl Acetate**, with its relatively low estimated vapor pressure and higher molecular weight, exhibits good tenacity, lasting approximately 13 hours on a smelling strip.^[6] Its higher logP value also suggests greater affinity for less polar substrates like skin, contributing to its longevity.
- Linalyl Acetate has a moderate longevity.
- Benzyl Acetate is known for its relatively poor tenacity.
- Ethyl Acetate is highly volatile, as indicated by its high vapor pressure and low molecular weight, resulting in a very short odor life of around 0.16 hours on a smelling strip.

Diffusion:

Diffusion relates to the ability of a fragrance molecule to travel through the air, influencing its "sillage" or the trail it leaves. Highly volatile compounds with high vapor pressures, such as ethyl acetate, have high diffusion and are typically used as top notes that provide the initial impression of a fragrance. In contrast, less volatile ingredients like **(+)-isononyl acetate** have lower diffusion and contribute to the heart and base of a perfume, providing structure and longevity.

Experimental Protocols

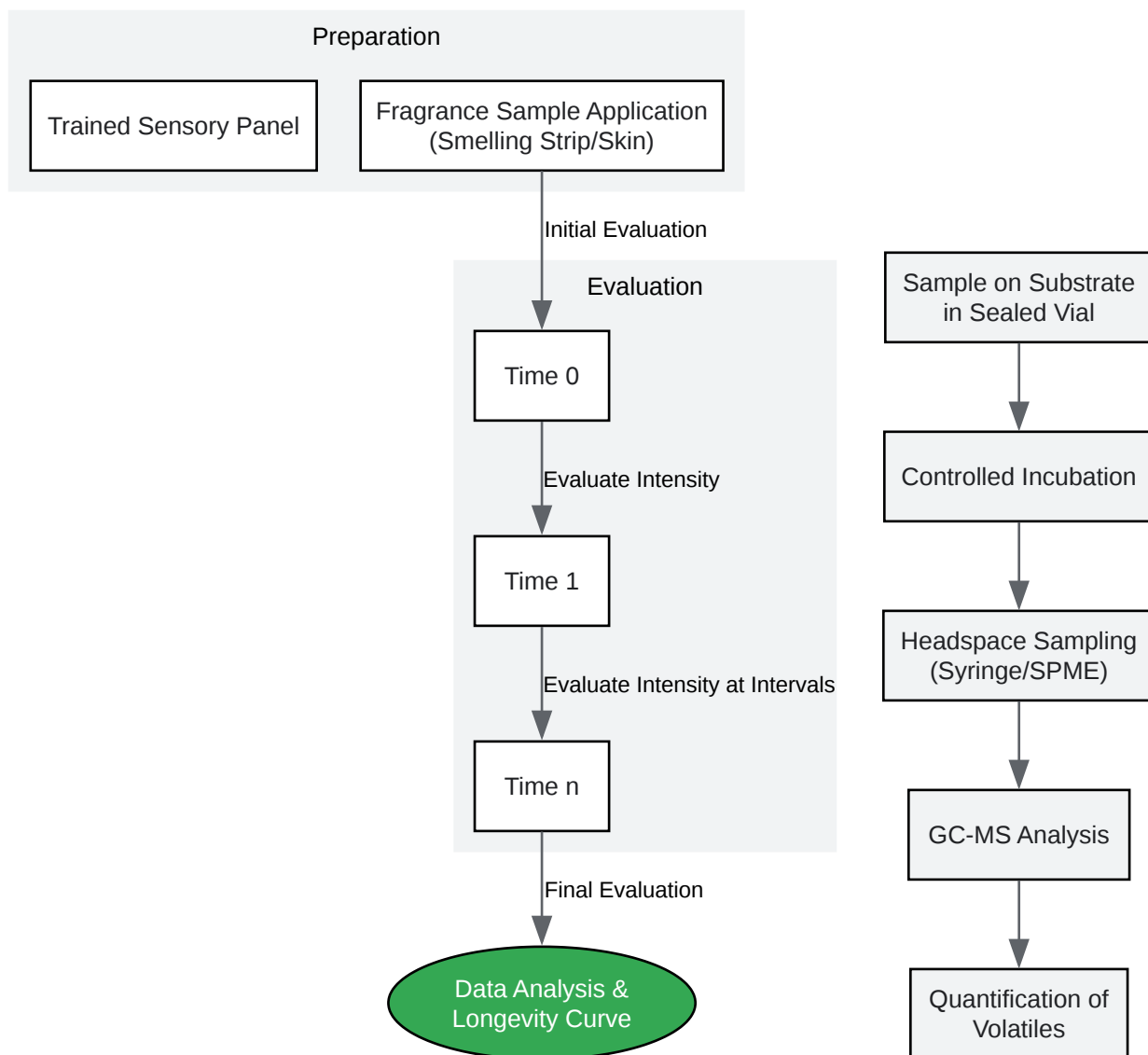
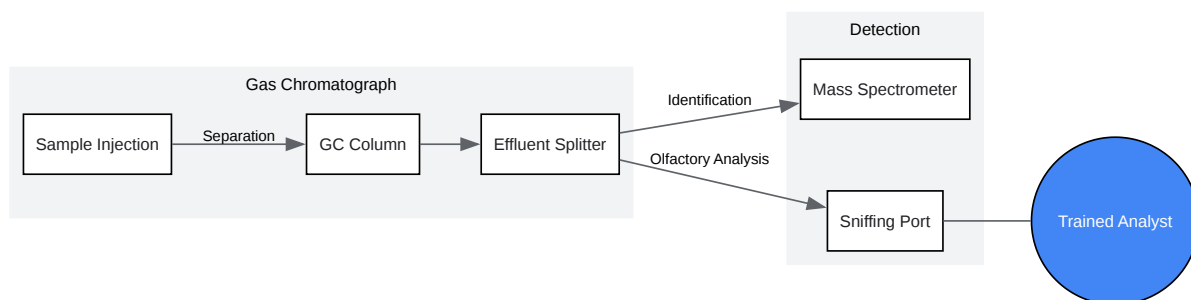
To ensure objective and reproducible comparisons of fragrance ingredients, standardized experimental protocols are essential. The following outlines key methodologies for evaluating the performance of acetate esters.

Gas Chromatography-Olfactometry (GC-O)

This technique is instrumental in characterizing the odor profile of individual components within a complex mixture.

Methodology:

- **Sample Preparation:** A solution of the acetate ester in a suitable solvent (e.g., ethanol) is prepared.
- **Injection:** A small volume of the sample is injected into the gas chromatograph.
- **Separation:** The components of the sample are separated based on their boiling points and interactions with the stationary phase of the GC column.
- **Detection:** The effluent from the GC column is split. One portion goes to a standard detector (e.g., a mass spectrometer for identification), and the other is directed to a sniffing port.
- **Olfactory Analysis:** A trained sensory panelist or "nose" sniffs the effluent at the sniffing port and provides a description of the odor and its intensity at different retention times.



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